

# Physicochemical Characteristics of Sodium Itaconate Solutions: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sodium itaconate*

Cat. No.: *B3053419*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Sodium itaconate**, the disodium salt of itaconic acid, is a dicarboxylic acid metabolite that has garnered significant interest in the scientific community for its immunomodulatory functions. As research into its therapeutic potential expands, a thorough understanding of its fundamental physicochemical properties in aqueous solutions is paramount for the formulation, development, and effective application of itaconate-based therapeutics. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **sodium itaconate** solutions, detailed experimental protocols for their determination, and a visualization of its key signaling pathways.

While extensive quantitative data for **sodium itaconate** solutions are not readily available in the public domain, this guide compiles the known properties of itaconic acid and analogous dicarboxylate salts to provide a foundational understanding.

## Physicochemical Properties

The physicochemical properties of **sodium itaconate** solutions are critical for predicting their behavior in various applications, from *in vitro* experiments to pharmaceutical formulations.

## Table 1: General Physicochemical Properties of Itaconic Acid and its Sodium Salt

Property	Itaconic Acid	Sodium Itaconate (Disodium Salt)	Data Source
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>4</sub>	C <sub>5</sub> H <sub>4</sub> Na <sub>2</sub> O <sub>4</sub>	[1][2]
Molecular Weight	130.10 g/mol	174.06 g/mol	[1][2]
Appearance	White crystalline solid	White solid	[3]
Melting Point	162-164 °C (decomposes)	162-164 °C (decomposes)	[1]
pKa <sub>1</sub>	3.84 - 3.85	-	[4]
pKa <sub>2</sub>	5.45 - 5.55	-	[4]

## Solubility

The solubility of **sodium itaconate** in water is expected to be significantly higher than that of its parent acid, itaconic acid, due to its ionic nature. While specific data for **sodium itaconate** is limited, data for itaconic acid and other sodium dicarboxylates can provide useful context. Itaconic acid has a reported solubility in water of 83.1 g/L at 20°C[5]. The solubility of sodium dicarboxylates generally increases with temperature[4][6][7][8][9].

## Table 2: Solubility of Itaconic Acid in Water at Various Temperatures

Temperature (°C)	Solubility (g/L)	Data Source
10	~60	[5]
20	83.1	[5]
30	~110	[5]
40	~150	[5]
50	~200	[5]
60	~260	[5]

Note: The solubility of **sodium itaconate** is anticipated to be substantially higher than the values presented for itaconic acid.

## pH of Aqueous Solutions

The pH of a **sodium itaconate** solution will be alkaline due to the hydrolysis of the itaconate anion, the conjugate base of a weak acid. The precise pH will depend on the concentration of the solution.

## Density and Viscosity

The density and viscosity of aqueous **sodium itaconate** solutions are expected to increase with concentration. While specific data for **sodium itaconate** is not available, studies on other sodium salts of dicarboxylic acids indicate a linear increase in density with concentration[10]. Similarly, the viscosity of solutions containing sodium salts of carboxylic acids generally increases with concentration[11][12][13][14].

## Experimental Protocols

Accurate determination of the physicochemical properties of **sodium itaconate** solutions is essential for research and development. The following are detailed methodologies for key experiments.

## Preparation of Sodium Itaconate Solution

Objective: To prepare a standard aqueous solution of **sodium itaconate** from itaconic acid.

**Materials:**

- Itaconic acid (high purity)
- Sodium hydroxide (NaOH), 1 M solution
- Deionized water
- pH meter
- Magnetic stirrer and stir bar
- Volumetric flasks
- Analytical balance

**Procedure:**

- Weigh the desired amount of itaconic acid using an analytical balance.
- Dissolve the itaconic acid in a volume of deionized water that is less than the final desired volume in a beaker with a magnetic stir bar.
- Slowly add a 1 M NaOH solution while continuously monitoring the pH with a calibrated pH meter.
- Continue adding NaOH until the pH of the solution reaches a neutral or desired alkaline value, indicating the complete conversion of itaconic acid to **disodium itaconate**.
- Transfer the solution to a volumetric flask of the appropriate size.
- Add deionized water to the mark, cap the flask, and invert several times to ensure homogeneity.

## Determination of Solubility

Objective: To determine the solubility of **sodium itaconate** in water at a specific temperature.

**Materials:**

- **Sodium itaconate**
- Deionized water
- Temperature-controlled water bath or incubator
- Stirring mechanism (e.g., magnetic stirrer)
- Filtration apparatus (e.g., syringe filters, 0.45 µm)
- Analytical balance
- Drying oven

Procedure:

- Add an excess amount of **sodium itaconate** to a known volume of deionized water in a sealed container.
- Place the container in a temperature-controlled water bath set to the desired temperature.
- Stir the solution vigorously for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a pre-warmed syringe and filter it through a 0.45 µm filter to remove any undissolved particles.
- Weigh a clean, dry evaporating dish.
- Transfer the filtered solution to the evaporating dish and reweigh to determine the mass of the solution.
- Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the water without decomposing the **sodium itaconate** (e.g., 105 °C) until a constant weight is achieved.

- The final weight of the dish and dried salt will allow for the calculation of the mass of dissolved **sodium itaconate**.
- Express the solubility in g/100 mL or g/L.

## Measurement of Density

Objective: To measure the density of **sodium itaconate** solutions at various concentrations.

Materials:

- **Sodium itaconate** solutions of known concentrations
- Pycnometer (specific gravity bottle) or a vibrating tube densitometer
- Analytical balance
- Temperature-controlled water bath

Procedure (using a pycnometer):

- Clean and dry the pycnometer thoroughly and determine its empty mass.
- Calibrate the pycnometer by filling it with deionized water of a known temperature and measuring the mass. The known density of water at that temperature allows for the precise determination of the pycnometer's volume.
- Empty and dry the pycnometer.
- Fill the pycnometer with the **sodium itaconate** solution of a known concentration, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a temperature-controlled water bath to bring the solution to the desired temperature.
- Adjust the volume to the pycnometer's calibration mark.
- Dry the outside of the pycnometer and weigh it.

- Calculate the density of the solution by dividing the mass of the solution by the volume of the pycnometer.
- Repeat for all concentrations.

## Measurement of Viscosity

Objective: To measure the viscosity of **sodium itaconate** solutions at various concentrations.

Materials:

- **Sodium itaconate** solutions of known concentrations
- Viscometer (e.g., Ubbelohde or Cannon-Fenske capillary viscometer, or a rotational viscometer)
- Temperature-controlled water bath
- Stopwatch

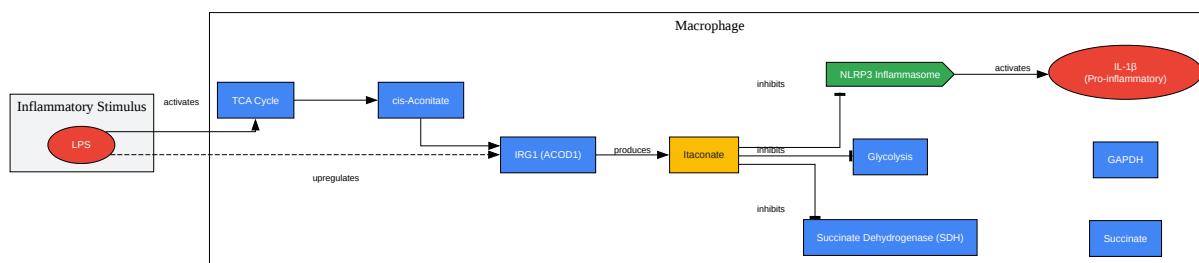
Procedure (using a capillary viscometer):

- Ensure the viscometer is clean and dry.
- Pipette a precise volume of the **sodium itaconate** solution into the viscometer.
- Place the viscometer in a temperature-controlled water bath and allow it to equilibrate for at least 15-20 minutes.
- Using suction, draw the liquid up through the capillary tube to above the upper timing mark.
- Release the suction and measure the time it takes for the meniscus of the liquid to fall from the upper to the lower timing mark.
- Repeat the measurement at least three times and calculate the average flow time.
- The kinematic viscosity ( $\nu$ ) can be calculated using the equation:  $\nu = C * t$ , where  $C$  is the calibration constant of the viscometer and  $t$  is the average flow time.

- The dynamic viscosity ( $\eta$ ) can be calculated by multiplying the kinematic viscosity by the density of the solution ( $\eta = \nu * \rho$ ).
- Calibrate the viscometer using a liquid of known viscosity (e.g., water) at the same temperature.

## Signaling Pathways Involving Itaconate

Itaconate is a key regulator of the inflammatory response. It exerts its effects through multiple mechanisms, including the inhibition of enzymes and the modulation of signaling pathways.

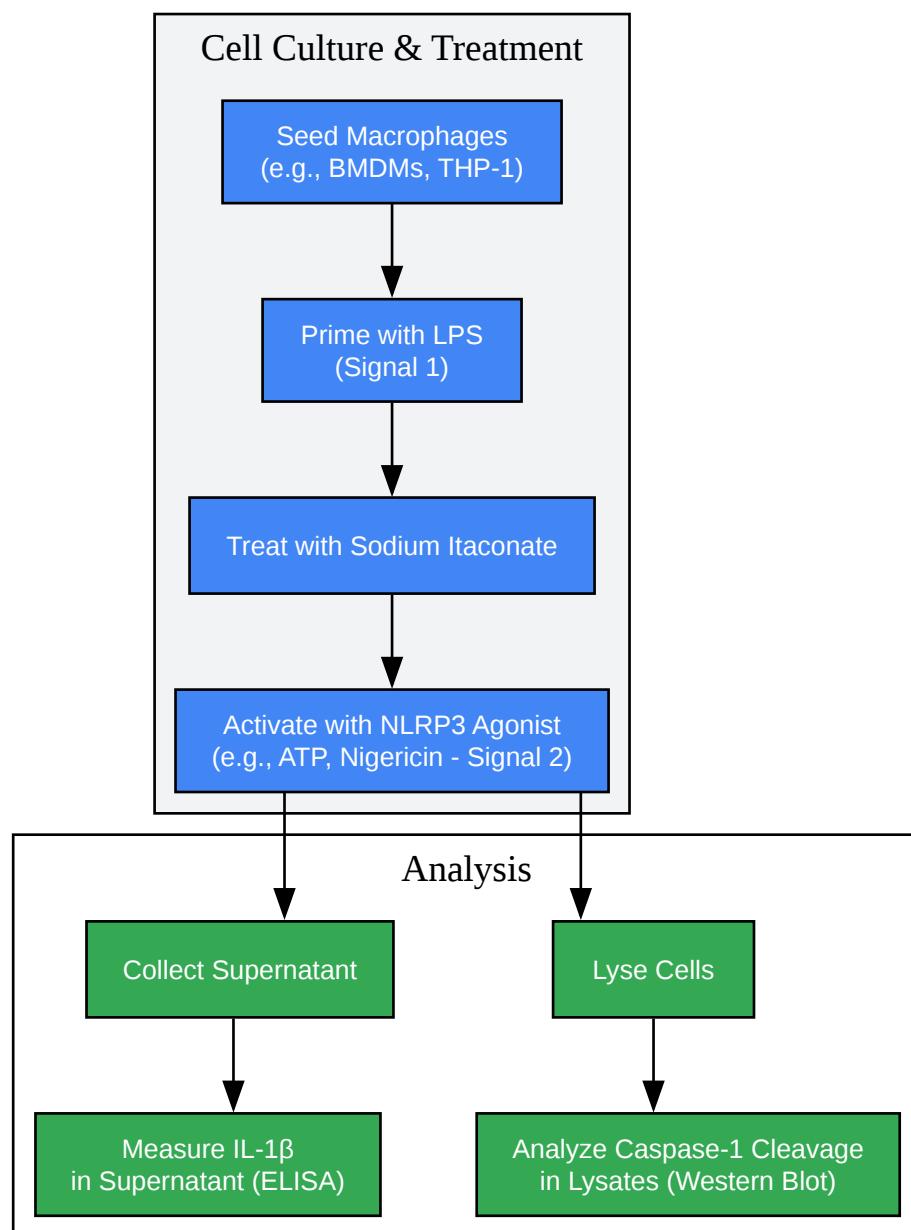


[Click to download full resolution via product page](#)

Caption: Itaconate production and its inhibitory effects on key metabolic and inflammatory pathways within a macrophage.

## Experimental Workflow for Investigating Itaconate's Effect on NLRP3 Inflammasome Activation

The following diagram outlines a typical experimental workflow to study the inhibitory effect of **sodium itaconate** on the NLRP3 inflammasome.

[Click to download full resolution via product page](#)

Caption: A standard experimental workflow to assess the impact of **sodium itaconate** on NLRP3 inflammasome activation.

## Conclusion

This technical guide provides a foundational understanding of the physicochemical characteristics of **sodium itaconate** solutions. While a comprehensive set of quantitative data remains to be fully established in the literature, the provided information on itaconic acid and

analogous compounds, along with detailed experimental protocols, offers a robust starting point for researchers and drug development professionals. The visualization of itaconate's key signaling pathways further illuminates its biological significance and provides a framework for future investigation into its therapeutic applications. Further research is warranted to generate specific data on the solubility, density, and viscosity of **sodium itaconate** solutions across a range of concentrations and temperatures to facilitate more precise formulation and application development.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. SODIUM ITACONATE | lookchem [lookchem.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Itaconic acid - Wikipedia [en.wikipedia.org]
- 4. The solubility measurements of sodium dicarboxylate salts; sodium oxalate, malonate, succinate, glutarate, and adipate in water from  $T = (279.15$  to  $358.15)$  K [inis.iaea.org]
- 5. researchgate.net [researchgate.net]
- 6. research-portal.uea.ac.uk [research-portal.uea.ac.uk]
- 7. The solubility measurements of sodium dicarboxylate salts; sodium oxalate, malonate, succinate, glutarate, and adipate in water from  $T = (279.15$  to  $358.15)$  K (Journal Article) | ETDEWEB [osti.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. amyd.quimica.unam.mx [amyd.quimica.unam.mx]
- 11. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 12. researchgate.net [researchgate.net]
- 13. srd.nist.gov [srd.nist.gov]
- 14. srd.nist.gov [srd.nist.gov]

- To cite this document: BenchChem. [Physicochemical Characteristics of Sodium Itaconate Solutions: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3053419#physicochemical-characteristics-of-sodium-itaconate-solutions\]](https://www.benchchem.com/product/b3053419#physicochemical-characteristics-of-sodium-itaconate-solutions)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)